

# Ethyl 2-chlorobenzoate physical and chemical properties

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## Compound of Interest

Compound Name: Ethyl 2-chlorobenzoate

Cat. No.: B1580944

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## An In-depth Technical Guide to Ethyl 2-Chlorobenzoate

This technical guide provides a comprehensive overview of the physical and chemical properties of **ethyl 2-chlorobenzoate**, tailored for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy access and comparison, with quantitative data summarized in structured tables and a detailed experimental protocol for its synthesis.

## Chemical Identity and Structure

**Ethyl 2-chlorobenzoate** is an aromatic ester, a derivative of benzoic acid. Its chemical structure consists of a benzene ring substituted with a chlorine atom and an ethyl ester group at positions 2 and 1, respectively.

- IUPAC Name: **ethyl 2-chlorobenzoate**<sup>[1]</sup>
- CAS Number: 7335-25-3<sup>[1][2][3]</sup>
- Molecular Formula: C<sub>9</sub>H<sub>9</sub>ClO<sub>2</sub><sup>[1][2][3][4]</sup>
- Synonyms: 2-Chlorobenzoic Acid Ethyl Ester, Ethyl o-chlorobenzoate, Benzoic acid, 2-chloro-, ethyl ester<sup>[1][2][3][5][6]</sup>

## Physicochemical Properties

The physical and chemical properties of **ethyl 2-chlorobenzoate** are summarized in the table below, providing key data for laboratory and industrial applications.

Property	Value	Reference
Molecular Weight	184.62 g/mol	[1][2][4]
Appearance	Colorless to almost colorless clear liquid	[5]
Boiling Point	241-243 °C (lit.)	[3][4][7]
Density	1.18 g/mL at 25 °C (lit.)	[4][7]
Refractive Index (n <sub>20</sub> /D)	1.523 (lit.)	[3][4][7]
Flash Point	>230 °F (>110 °C)	[3]
LogP	2.51670	[3]

## Spectral Data

Spectroscopic data is crucial for the identification and characterization of **ethyl 2-chlorobenzoate**.

- **Mass Spectrometry (MS):** The mass spectrum of **ethyl 2-chlorobenzoate** shows characteristic peaks that can be used for its identification. The NIST WebBook provides mass spectrum data (electron ionization).[2] Key fragments and their relative intensities are available in spectral databases.[8]
- **Infrared (IR) Spectroscopy:** The IR spectrum provides information about the functional groups present in the molecule. Data is available from sources such as the NIST/EPA Gas-Phase Infrared Database.[9]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both <sup>1</sup>H NMR and <sup>13</sup>C NMR data are available for **ethyl 2-chlorobenzoate**, allowing for detailed structural elucidation.[1][3]

## Synthesis

A common method for the synthesis of **ethyl 2-chlorobenzoate** is the Fischer esterification of 2-chlorobenzoic acid with ethanol in the presence of an acid catalyst.

This protocol outlines the laboratory-scale synthesis of **ethyl 2-chlorobenzoate**.

Materials:

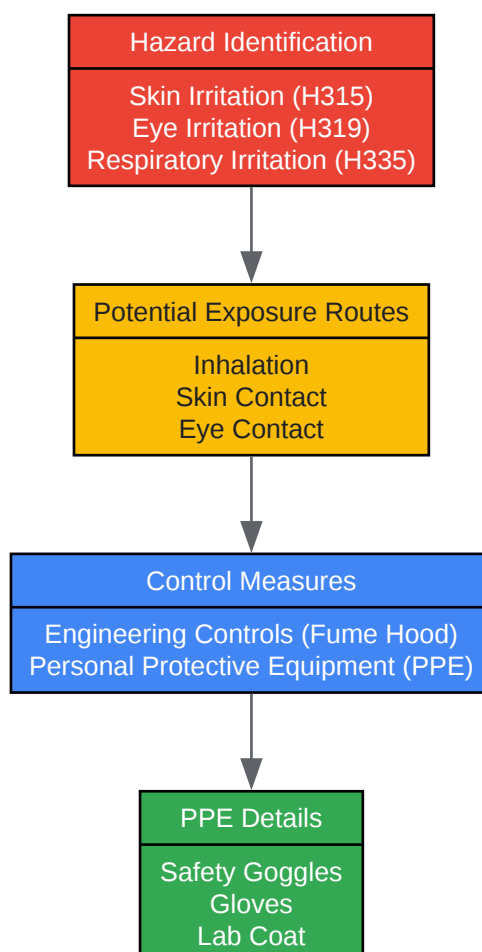
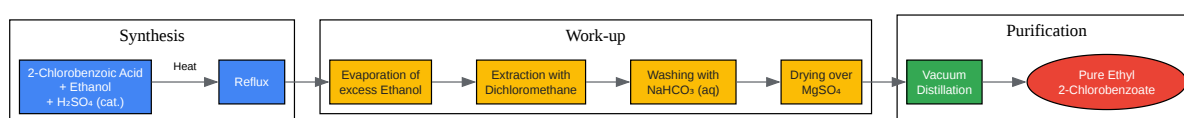
- 2-Chlorobenzoic acid
- Absolute ethanol
- Concentrated sulfuric acid
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Dichloromethane (or other suitable extraction solvent)

Procedure:

- In a round-bottom flask equipped with a reflux condenser, dissolve 2-chlorobenzoic acid in an excess of absolute ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess ethanol using a rotary evaporator.
- Dissolve the residue in dichloromethane and transfer it to a separatory funnel.
- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the excess acid.

- Wash the organic layer with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude **ethyl 2-chlorobenzoate**.
- Purify the crude product by vacuum distillation to yield pure **ethyl 2-chlorobenzoate**.

### Synthesis and Purification Workflow



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